

Case study methodologies for in-depth analysis of specific CDFI projects.

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Application Notes & Protocols for CDFI Project Case Studies

Introduction

Community Development Financial Institutions (**CDFIs**) are specialized financial entities that provide services in markets and to populations underserved by traditional financial institutions.

[1] An in-depth analysis of specific **CDFI** projects is crucial for understanding their effectiveness, demonstrating impact to stakeholders, and refining strategies for community development.[2] This document provides detailed methodologies and protocols for conducting rigorous case studies of **CDFI** projects, tailored for researchers and professionals in community development, finance, and public policy. The approach integrates quantitative and qualitative methods to create a nuanced understanding of a project's performance and social returns.[3]

Protocol 1: Case Study Design and Planning

This protocol outlines the initial phase of research, focusing on establishing a clear framework for the in-depth analysis.

Methodology:

- Define Research Scope and Questions:

- Clearly articulate the primary questions the case study seeks to answer. Examples include: "To what extent did the **CDFI**'s small business loan fund contribute to job creation and revenue growth in its target market?" or "How did the provision of flexible capital and technical assistance affect the long-term viability of affordable housing projects?"
- Define the unit of analysis (e.g., a single loan, a portfolio of loans, a specific development project).
- Case Selection:
 - Select a specific **CDFI** project that is representative or particularly illustrative of the research questions.
 - The selection criteria should be explicit. For example, a case might be chosen for its innovative financing structure, its focus on a particularly underserved demographic, or its notable success or failure.
- Develop a Theory of Change or Logic Model:
 - A logic model is a visual tool that illustrates the sequence of events connecting a project's resources to its ultimate impact.[\[4\]](#)[\[5\]](#)
 - Work with **CDFI** staff and stakeholders to map out the project's "causal pathway":
 - Inputs: Resources invested in the project (e.g., loan capital, staff time, grant funding).[\[6\]](#)
 - Activities: The specific actions undertaken (e.g., underwriting loans, providing financial counseling).[\[6\]](#)
 - Outputs: The direct, tangible products of the activities (e.g., number of loans disbursed, number of individuals counseled).[\[7\]](#)
 - Outcomes: The short-term and intermediate-term changes resulting from the project (e.g., businesses increasing revenue, improved credit scores, new housing units built).[\[7\]](#)
 - Impact: The long-term, broader community-level change the project contributes to (e.g., reduced poverty, increased neighborhood stability).[\[7\]](#)

Protocol 2: Data Collection Methodologies

This protocol details a mixed-methods approach to data collection, ensuring a comprehensive view of the project. The complexity of the **CDFI** industry precludes a single standardized evaluation approach; thus, a combination of methods is essential.^[3]

Methodologies:

- Quantitative Data Collection:
 - Financial and Performance Data: Gather transaction-level data from the **CDFI**, including loan amounts, interest rates, repayment status, and delinquency rates.^[8] Collect data on key output metrics tracked by the institution.^[2]
 - Borrower/Client Data: Access non-personally identifiable demographic and financial data of the project beneficiaries (e.g., income levels, race/ethnicity, business revenue pre- and post-intervention).
 - Surveys: Design and administer surveys to project beneficiaries to collect standardized data on outcomes such as job creation, revenue changes, or improvements in housing quality.
- Qualitative Data Collection:
 - Stakeholder Interviews: Conduct semi-structured interviews with key informants, including **CDFI** loan officers, management, borrowers, and community partners. This method is crucial for understanding the "how" and "why" behind the quantitative numbers.^[3]
 - Document Analysis: Review all relevant project documents, such as initial loan applications, underwriting memos, strategic plans, and reports to funders.^[9]
 - Site Visits/Observations: If applicable, conduct site visits to observe the project's physical context and operations (e.g., visiting a funded small business or a new housing development).

Application Note 1: Quantitative Data Presentation

For in-depth analysis, quantitative data should be structured to facilitate comparison and interpretation. The following tables provide an example for a hypothetical **CDFI** small business lending project.

Table 1: Project Output Metrics This table summarizes the direct products of the **CDFI**'s lending activities.

Metric	Value
Total Capital Deployed	\$5,200,000
Number of Loans Originated[10]	85
Average Loan Size	\$61,176
% of Loans to Minority-Owned Businesses[9]	68%
% of Loans to Women-Owned Businesses[9]	55%
% of Loans in LMI Census Tracts[10]	92%

Table 2: Project Outcome & Performance Metrics This table presents data on the effects of the lending activities and the financial performance of the portfolio.

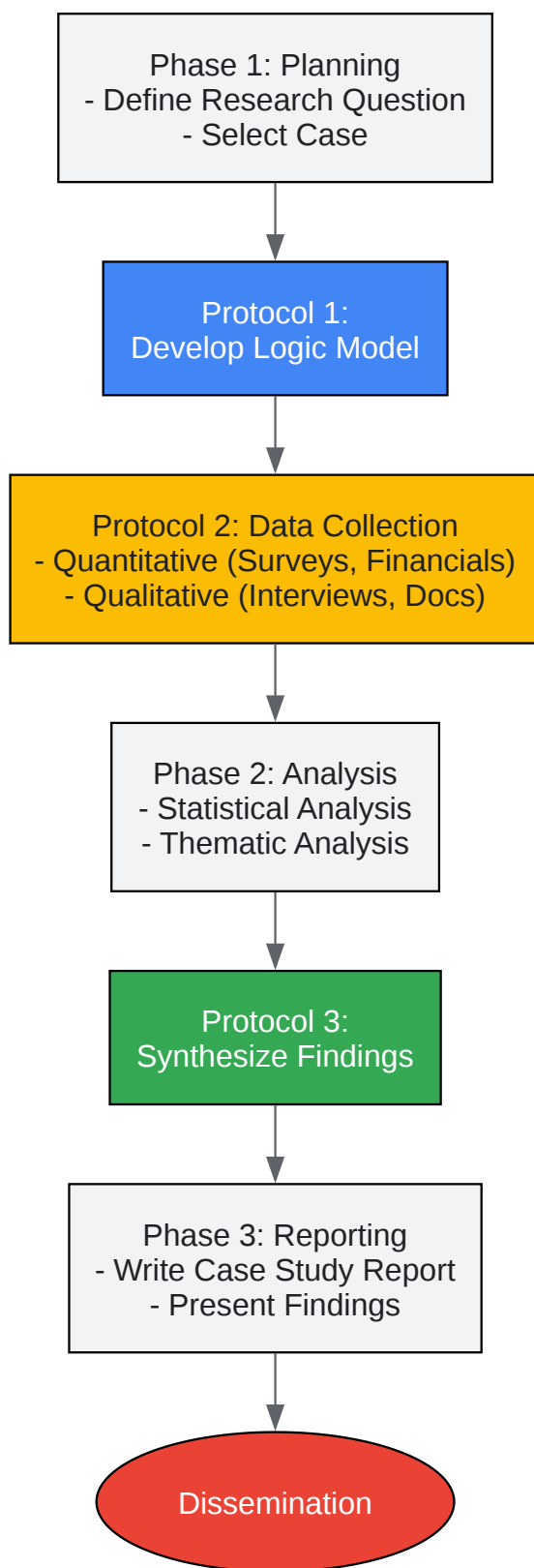
Metric	Value
Jobs Created (Projected at Closing)[2]	210
Jobs Created/Retained (Actual, Year 1)[2][10]	195
Average Borrower Revenue Growth (Year 1)	18%
Portfolio Delinquency Rate (>30 days)[11]	4.5%
Portfolio Charge-off Rate[8]	1.8%
Self-Sufficiency Ratio[1]	0.95

Application Note 2: Visualizing Project Logic and Workflow

Diagrams are essential for visualizing complex relationships. The following are generated using Graphviz (DOT language) to illustrate the logical flow of the research process and the project's causal pathway.

Diagram 1: Case Study Research Workflow

This diagram outlines the sequential steps for conducting a comprehensive **CDFI** case study, from initial design to final reporting.

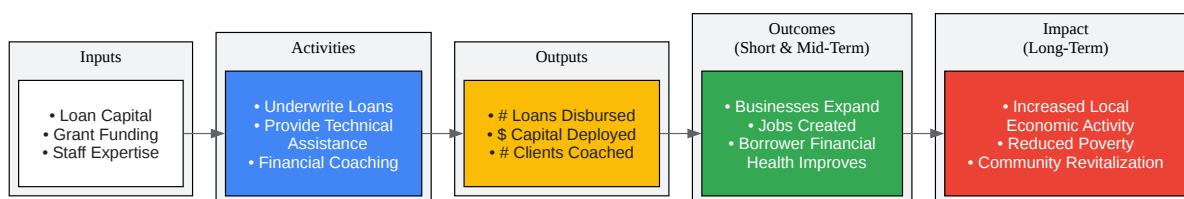


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CDFI Case Study Research Workflow

Diagram 2: CDFI Project Causal Pathway (Logic Model)

This logic model provides a visual representation of the theory of change, showing how a CDFI's activities are expected to produce a chain of results leading to long-term community impact.^[4]



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CDFI Project Causal Pathway (Logic Model)

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